

The Role of Galanin in Neurotransmission: An In-depth Technical Guide

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Compound of Interest

Compound Name: Galanin (1-13)-spantide I

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Introduction

Galanin is a widely distributed neuropeptide that plays a crucial modulatory role in the central and peripheral nervous systems.[1][2] Since its discovery, galanin has been implicated in a diverse array of physiological processes, including nociception, cognition, mood regulation, and neuroendocrine control.[3] Its influence on neurotransmission is predominantly inhibitory, acting as a hyperpolarizing neuromodulator that can suppress the release of various classical neurotransmitters.[3][4] This technical guide provides a comprehensive overview of the mechanisms of galanin action, with a focus on its receptor signaling pathways, its quantitative impact on neurotransmitter release, and detailed methodologies for its study.

Galanin and its Receptors

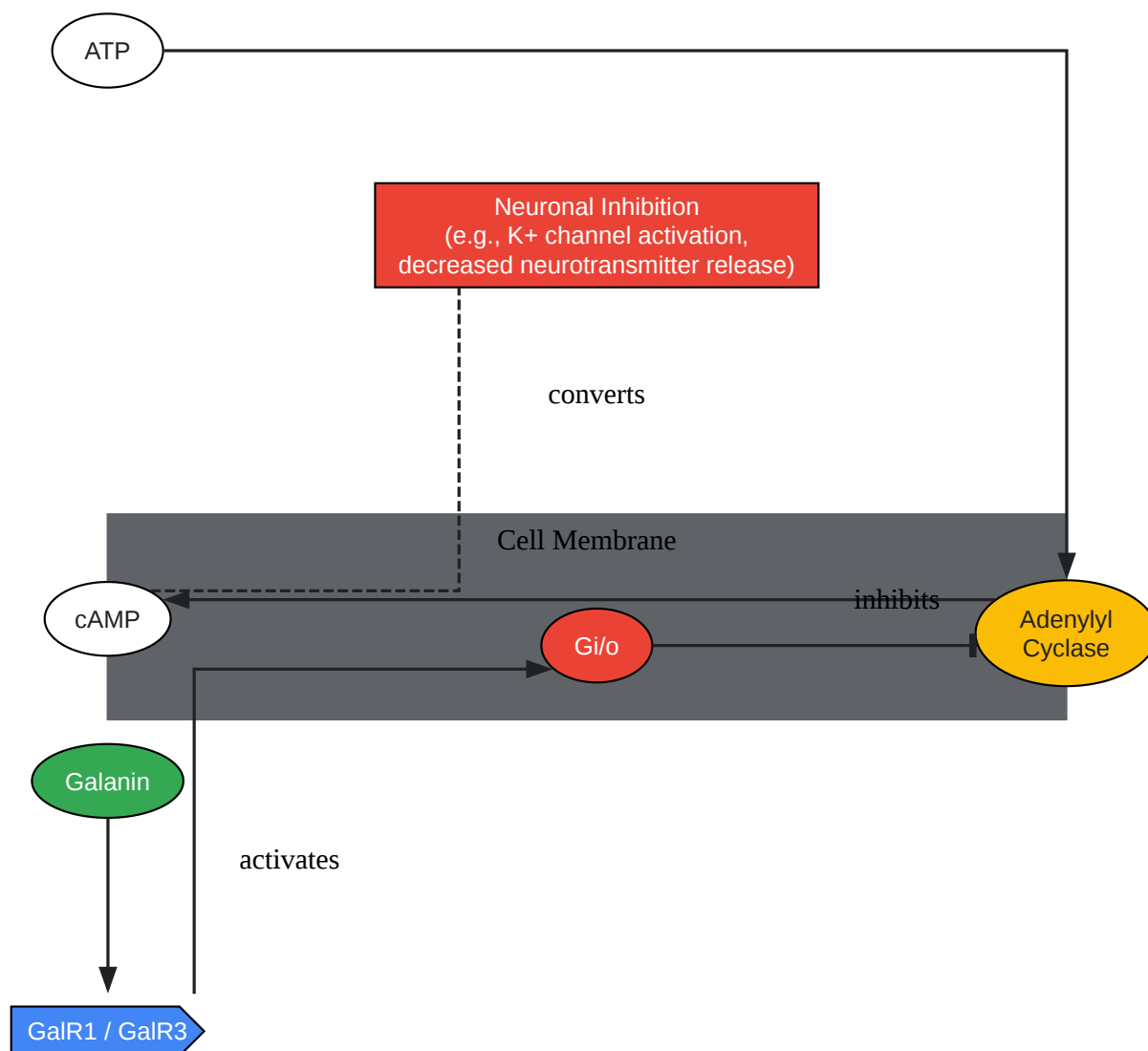
Galanin exerts its effects through three G protein-coupled receptors (GPCRs): GalR1, GalR2, and GalR3. These receptors exhibit distinct signaling mechanisms and tissue distributions, which accounts for the pleiotropic effects of galanin.

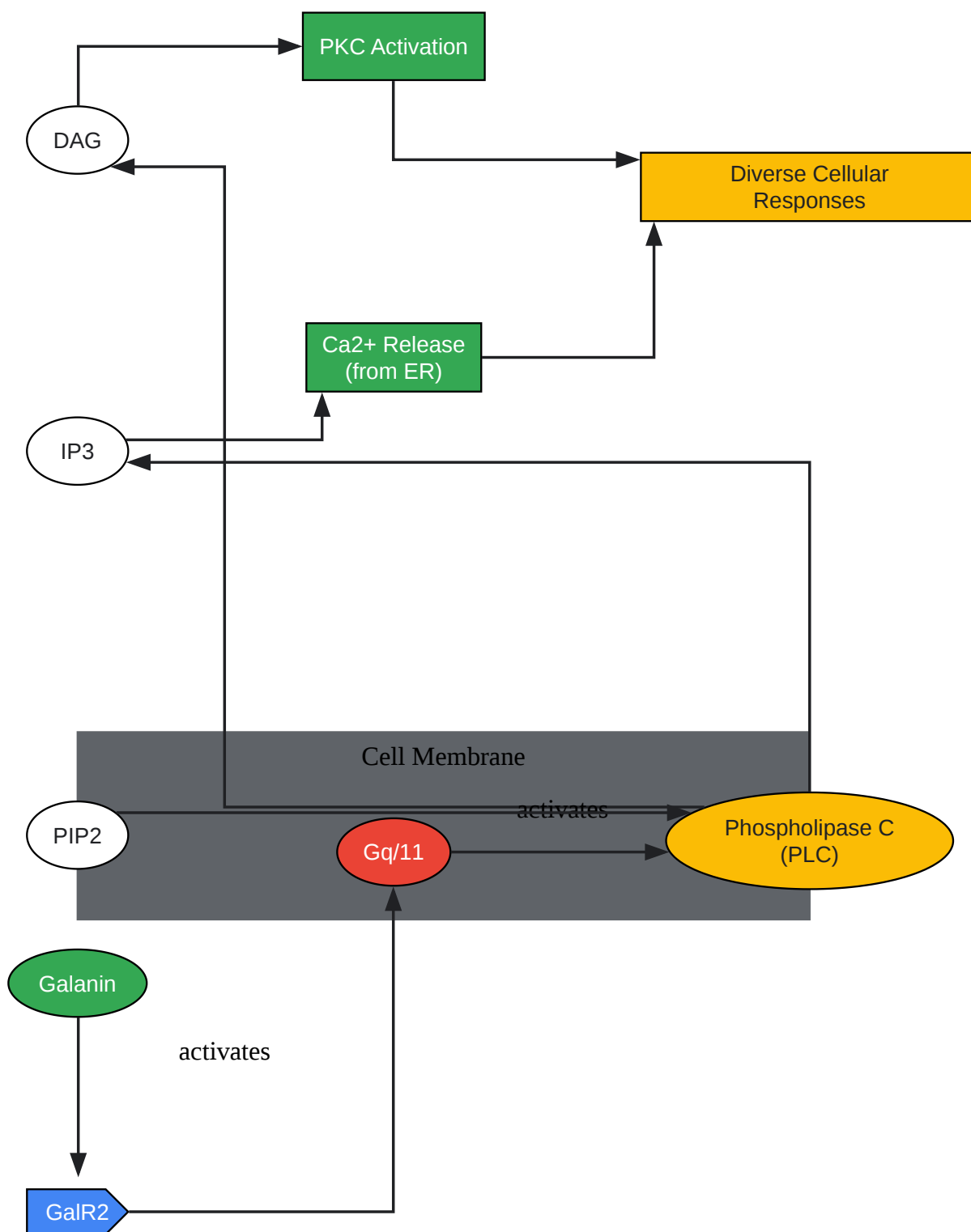
- GalR1 and GalR3: These receptors primarily couple to inhibitory G proteins (Gi/o). Upon activation, they inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. This signaling cascade ultimately results in neuronal hyperpolarization and inhibition of neurotransmitter release.[5]

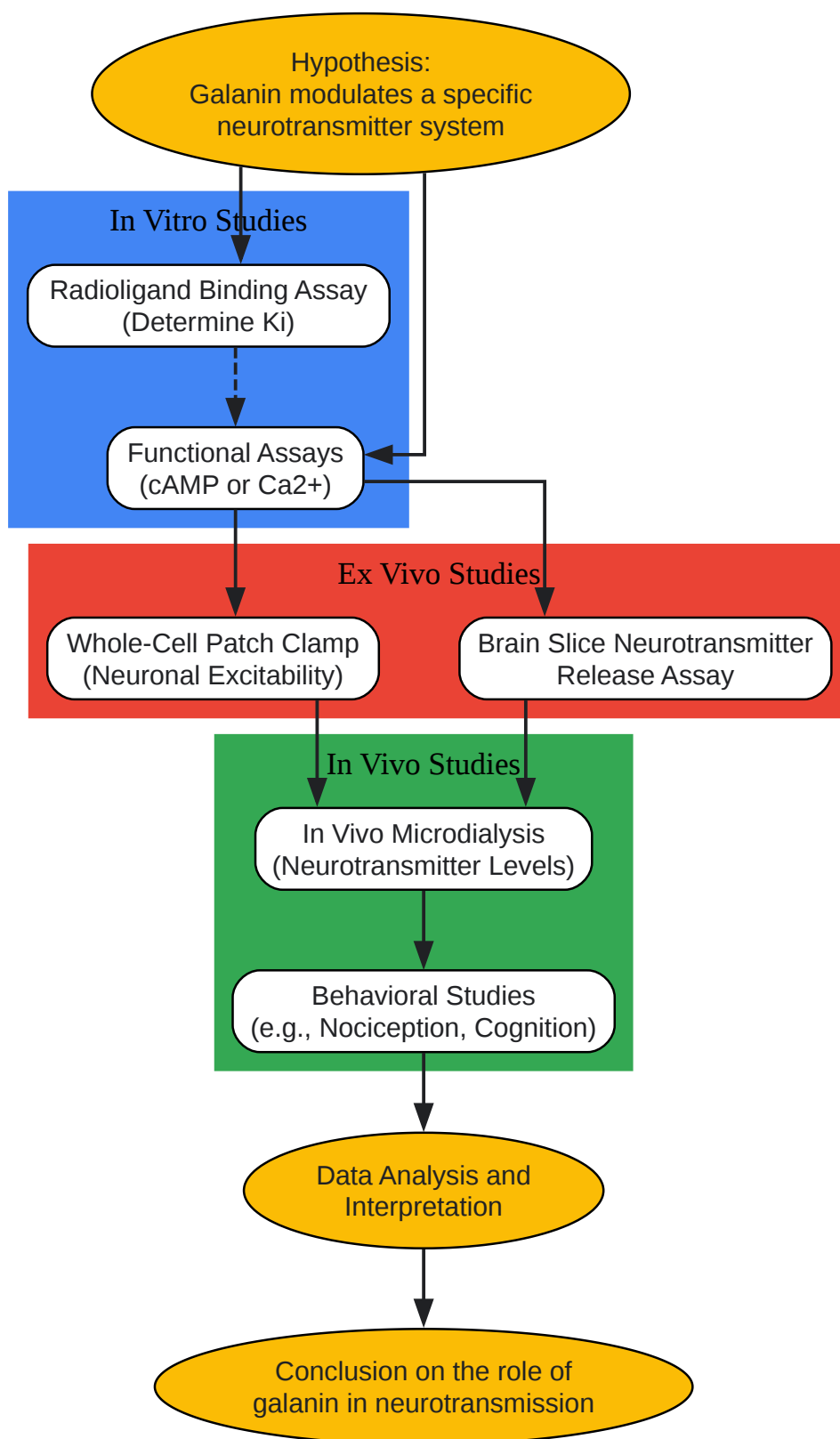
- GalR2: In contrast to GalR1 and GalR3, GalR2 predominantly couples to Gq/11 proteins. Activation of GalR2 stimulates phospholipase C (PLC), which in turn leads to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). This pathway mobilizes intracellular calcium stores and activates protein kinase C (PKC), often resulting in excitatory cellular responses.[5]

Signaling Pathways of Galanin Receptors

The distinct signaling cascades initiated by the activation of each galanin receptor subtype are fundamental to understanding their diverse physiological roles.







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